

Application Notes and Protocols: Thiourea Foliar Spray to Improve Crop Stress Tolerance

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Compound of Interest

Compound Name: Thiourea

Cat. No.: B124793

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Audience: Researchers, scientists, and drug development professionals.

Objective: To provide a comprehensive guide on the application of **thiourea** (TU) as a foliar spray to enhance abiotic stress tolerance in crops. This document summarizes key quantitative data, details experimental protocols, and visualizes the underlying mechanisms.

Introduction

Abiotic stresses such as drought, salinity, extreme temperatures, and heavy metal toxicity are significant factors limiting crop productivity worldwide.[1][2] **Thiourea** ($\text{SC}(\text{NH}_2)_2$), a synthetic plant growth regulator containing nitrogen (36%) and sulfur (42%), has emerged as a potent agent for mitigating these stresses.[2][3][4] Exogenous application of **thiourea**, particularly as a foliar spray, stimulates a wide range of physiological and biochemical defense mechanisms in plants.[2][3] These include the enhancement of antioxidant systems, modulation of photosynthesis and nutrient metabolism, and regulation of gene expression, ultimately leading to improved growth and yield under adverse conditions.[2][3][5] This document provides detailed application notes, protocols, and mechanistic insights for researchers exploring the use of **thiourea** to enhance crop resilience.

Data Presentation: Efficacy of Thiourea Foliar Spray

The following tables summarize the quantitative effects of **thiourea** foliar application on various crops under different abiotic stress conditions.

Table 1: Effect of **Thiourea** (TU) Foliar Spray on Crops under Drought Stress

Crop	Cultivar(s)	TU Concentration	Application Stage	Key Findings	Reference
Wheat	Anaaj-2017	500 mg/L	Reproductive stage	Reduced electrolyte leakage by 49% and MDA by 32%. Increased POD (13%), SOD (20%), CAT (12%), proline (17%), and total phenolics (52%).	[6]
Chickpea	Not specified	1000 ppm	Flowering (45 DAS) & Seed Setting (75 DAS)	Increased drought tolerance efficiency by 3.17% over control.	[7]
Maize	Not specified	1000 ppm	Not specified	Spraying with 1000 ppm thiourea on ridge-sown maize resulted in higher enzymatic antioxidants (catalase, ascorbate peroxidase).	[8]

Wheat	HI-1634	1000 ppm or 2000 ppm (with 500 ppm seed treatment)	Flag leaf stage	Foliar spray of 2000 ppm TU + seed treatment significantly improved growth and yield parameters under water stress.	[9][10]
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Table 2: Effect of **Thiourea** (TU) Foliar Spray on Crops under Salinity Stress

Crop	Cultivar(s)	TU Concentration	Application Stage	Key Findings	Reference
Flax	Linum usitatissimum L.	6 mM	Not specified	Counteracted salinity effects by increasing photosynthetic pigments, Ascorbate Peroxidase (APX), Total Soluble Sugars (TSS), and reducing proline and Malondialdehyde (MDA).	[11] [12] [13]
Wheat	S-24, Inqlab-91, etc.	10 mM	Seedling, Pre-anthesis, Grain filling	Improved salt tolerance by 6-11%.	[14] [15]
Maize	DK6789, 33M15	400 μ M (Medium supplemented)	Not specified	Decreased H ₂ O ₂ and MDA; enhanced antioxidant activities.	[16]

Table 3: Effect of **Thiourea** (TU) Foliar Spray on Crops under Heat Stress

Crop	Cultivar(s)	TU Concentration	Application Stage	Key Findings	Reference
Wheat	Not specified	6.6 mM	Anthesis stage	Improved tolerance to terminal heat by lowering oxidative damage (cell membrane injury, H ₂ O ₂).	[2]
Camelina & Canola	Camelina (618), Canola (45S42)	1000 mg/L	BBCH scale code-60	Improved seed yield by 39% in camelina and 38% in canola under heat stress (35°C).	[17]
Wheat	S-24, BK-2002, etc.	10 mM	Seedling, Pre-anthesis, Maturity	Improved high-temperature tolerance by 4-10%.	[14][15]

Table 4: Effect of **Thiourea** (TU) Foliar Spray on Crops under Heavy Metal Stress

Crop	Cultivar(s)	TU Concentration	Application Stage	Key Findings	Reference
Wheat	FSD-2008, Zincol-2016	500 μ M	7 days after stress induction	Under Cobalt (300 μ M) stress, TU increased chlorophyll a (16%), chlorophyll b (15%), and carotenoids (15%). Reduced H ₂ O ₂ by 5% and MDA by 20%.	[4]
Wheat	Ghazi 11, Akbar 19	10 mM (Soil application)	Not specified	Under Lead (15 mM) stress, TU improved shoot fresh weight (up to 14.2%), root fresh weight (up to 37.5%), and total chlorophyll (up to 18%).	[18]
Maize	Not specified	600 mg/L, 1200 mg/L	Not specified	Combined with biochar, TU foliar spray reduced Cadmium	[19]

				(Cd) concentration in shoots and roots and improved photosynthetic rate.
Wheat	Azar 2	1000 mg/L, 1500 mg/L	Tillering stage	Foliar spray was more effective than seed priming in enhancing mineral nutrition and decreasing heavy metal content. [20]

Experimental Protocols

This section provides detailed methodologies for key experiments involving **thiourea** foliar application to assess crop stress tolerance.

Protocol for Preparation of Thiourea Foliar Solution

Objective: To prepare stock and working solutions of **thiourea** for foliar application.

Materials:

- **Thiourea** ($\text{CH}_4\text{N}_2\text{S}$, Molar Mass: 76.12 g/mol)
- Distilled or deionized water
- Magnetic stirrer and stir bar
- Volumetric flasks (various sizes)

- Beakers
- Weighing balance
- Optional: A non-ionic surfactant (e.g., Tween-20 at 0.05-0.1% v/v) to improve leaf surface coverage.

Procedure:

- Molar Solution (e.g., 1M Stock):
 - To prepare a 1M stock solution, weigh 76.12 g of **thiourea**.
 - Dissolve it in approximately 800 mL of distilled water in a beaker using a magnetic stirrer.
 - Once fully dissolved, transfer the solution to a 1 L volumetric flask.
 - Add distilled water to the mark to make the final volume 1 L. Store in a cool, dark place.
- Working Solution Calculation (from stock):
 - Use the formula: $M_1V_1 = M_2V_2$
 - M_1 = Molarity of the stock solution (e.g., 1M)
 - V_1 = Volume of the stock solution needed
 - M_2 = Desired molarity of the working solution (e.g., 10 mM or 0.01 M)
 - V_2 = Final volume of the working solution (e.g., 1 L)
 - Example for 1 L of 10 mM solution: $(1\text{ M}) * V_1 = (0.01\text{ M}) * (1\text{ L}) \rightarrow V_1 = 0.01\text{ L}$ or 10 mL.
 - Add 10 mL of the 1M stock solution to a 1 L volumetric flask and bring it to volume with distilled water.
- ppm (mg/L) Solution Calculation:
 - To prepare a 1000 ppm (1000 mg/L) solution directly:

- Weigh 1.0 g (1000 mg) of **thiourea**.
- Dissolve it in 1 L of distilled water.
- For other concentrations, adjust the weight accordingly (e.g., 500 mg for a 500 ppm solution).
- Final Preparation:
 - Before application, add a surfactant if required and mix gently.
 - Prepare fresh working solutions on the day of application to ensure efficacy.

Protocol for Foliar Spray Application

Objective: To apply **thiourea** solution uniformly to plant foliage for maximum absorption.

Materials:

- Prepared **thiourea** working solution
- Handheld sprayer or atomizer
- Personal Protective Equipment (PPE): gloves, safety glasses
- Control solution (distilled water, with surfactant if used in treatments)

Procedure:

- Timing: Apply the spray during the cooler parts of the day, typically early morning or late afternoon, to minimize evaporation and prevent leaf burn.
- Plant Stage: Apply at the specific developmental stage relevant to the research question (e.g., seedling, vegetative, anthesis, or grain filling).[\[14\]](#)[\[15\]](#)
- Application:
 - Calibrate the sprayer to ensure a fine mist.

- Spray the foliage until runoff, ensuring complete coverage of both the adaxial (upper) and abaxial (lower) leaf surfaces.
- Spray control plants with the control solution (water \pm surfactant) to account for any mechanical effects of spraying.
- Frequency: The number of applications can vary. Some studies use a single application, while others apply it multiple times at different stages.[\[2\]](#)[\[7\]](#)
- Post-Application: Protect treated plants from rain for at least 24 hours to allow for absorption.

Protocol for Induction of Abiotic Stress (Pot Experiment)

Objective: To impose a consistent and measurable level of abiotic stress on experimental plants.

A. Drought Stress Induction:

- Grow plants in pots with a known soil weight and water holding capacity.
- Water plants to 100% field capacity (FC) until the desired growth stage.
- Apply **thiourea** foliar spray as per Protocol 3.2.
- Induce stress by withholding irrigation. Monitor soil moisture content daily by weighing the pots.
- Maintain the drought stress level at a predetermined percentage of field capacity (e.g., 40% FC) by adding a calculated amount of water every 1-2 days.[\[6\]](#)
- A control group should be maintained at optimal moisture (e.g., 80% FC).[\[6\]](#)

B. Salinity Stress Induction:

- Grow plants in a suitable medium (soil, sand, or hydroponics).
- Apply **thiourea** foliar spray before or during stress induction.
- Introduce salinity stress by irrigating with a saline solution (e.g., Sodium Chloride - NaCl).

- To avoid osmotic shock, apply the salt solution incrementally over several days until the target concentration is reached (e.g., increase by 20 mM NaCl per day).[\[14\]](#)
- Maintain the stress for the desired duration, ensuring proper drainage to prevent waterlogging.
- Control plants should be irrigated with non-saline water/nutrient solution.

C. Heat Stress Induction:

- Grow plants in a controlled environment chamber or a greenhouse with temperature regulation.
- At the target growth stage, apply the **thiourea** foliar spray.
- Induce heat stress by raising the ambient temperature to the desired level (e.g., 35°C or 7-10°C above ambient).[\[2\]](#)[\[15\]](#)[\[17\]](#)
- Maintain the high temperature for the required duration (e.g., several hours per day or continuously for several days).
- Control plants should be kept at an optimal (ambient) temperature.

Protocol for Measurement of Stress Indicators

Objective: To quantify the physiological and biochemical responses of plants to stress and **thiourea** treatment.

A. Malondialdehyde (MDA) Assay (Lipid Peroxidation):

- Homogenize 0.5 g of fresh leaf tissue in 5 mL of 0.1% trichloroacetic acid (TCA).
- Centrifuge the homogenate at 10,000 x g for 15 minutes.
- Mix 1 mL of the supernatant with 4 mL of 20% TCA containing 0.5% thiobarbituric acid (TBA).
- Heat the mixture at 95°C for 30 minutes, then quickly cool it in an ice bath.

- Centrifuge at 10,000 x g for 10 minutes.
- Measure the absorbance of the supernatant at 532 nm and 600 nm.
- Calculate MDA concentration using its extinction coefficient ($155 \text{ mM}^{-1} \text{ cm}^{-1}$), subtracting the non-specific absorbance at 600 nm.

B. Antioxidant Enzyme Activity (e.g., Catalase - CAT):

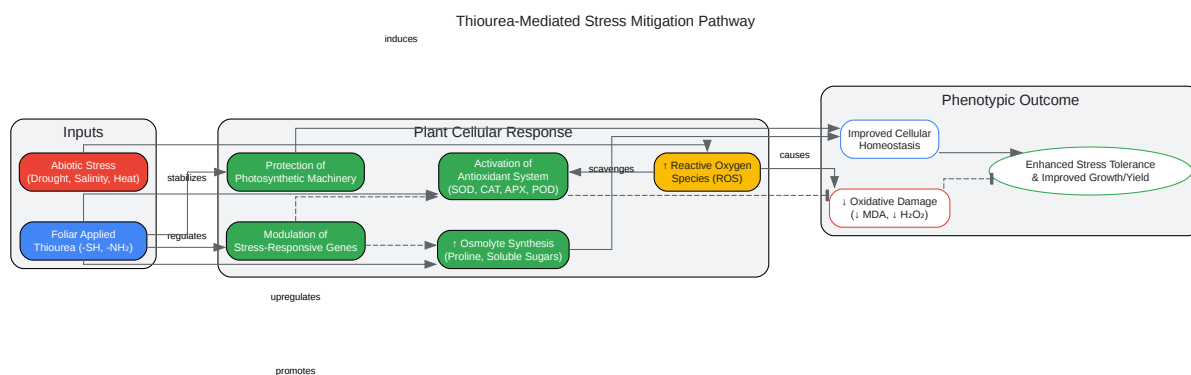
- Extract enzyme by homogenizing 1.0 g of leaf tissue in an ice-cold extraction buffer (e.g., 50 mM potassium phosphate buffer, pH 7.0, containing 1 mM EDTA and 1% PVPP).
- Centrifuge at 15,000 x g for 20 minutes at 4°C. The supernatant is the crude enzyme extract.
- The assay mixture contains 50 mM phosphate buffer (pH 7.0) and 15 mM H_2O_2 .
- Initiate the reaction by adding a small volume of the enzyme extract.
- Measure the decrease in absorbance at 240 nm for 1-2 minutes, which corresponds to the decomposition of H_2O_2 .
- One unit of CAT activity is defined as the amount of enzyme that decomposes 1 μmol of H_2O_2 per minute.

Note: Assays for other enzymes like SOD, POD, and APX follow specific, established protocols.

Visualizations: Mechanisms and Workflows

Thiourea-Mediated Stress Signaling Pathway

The application of **thiourea** under abiotic stress triggers a complex signaling cascade that enhances the plant's defense mechanisms.

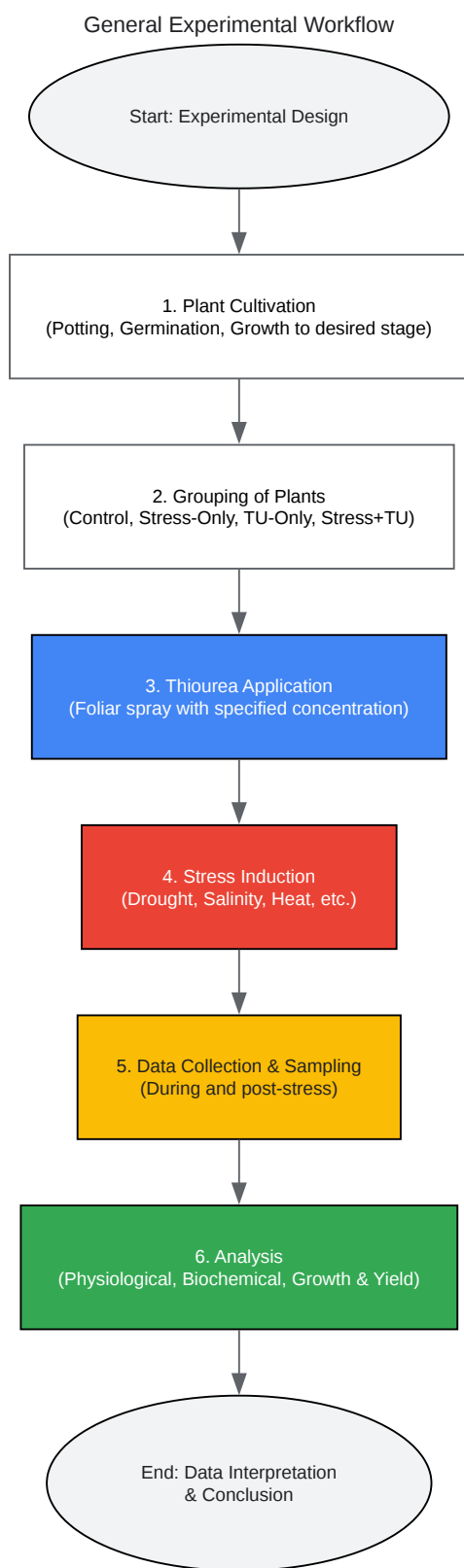


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Caption: **Thiourea** mitigates abiotic stress by enhancing antioxidant defense and maintaining homeostasis.

Experimental Workflow for Assessing Thiourea Efficacy

This workflow outlines the key steps in a typical pot experiment designed to evaluate the effects of **thiourea** on crop stress tolerance.



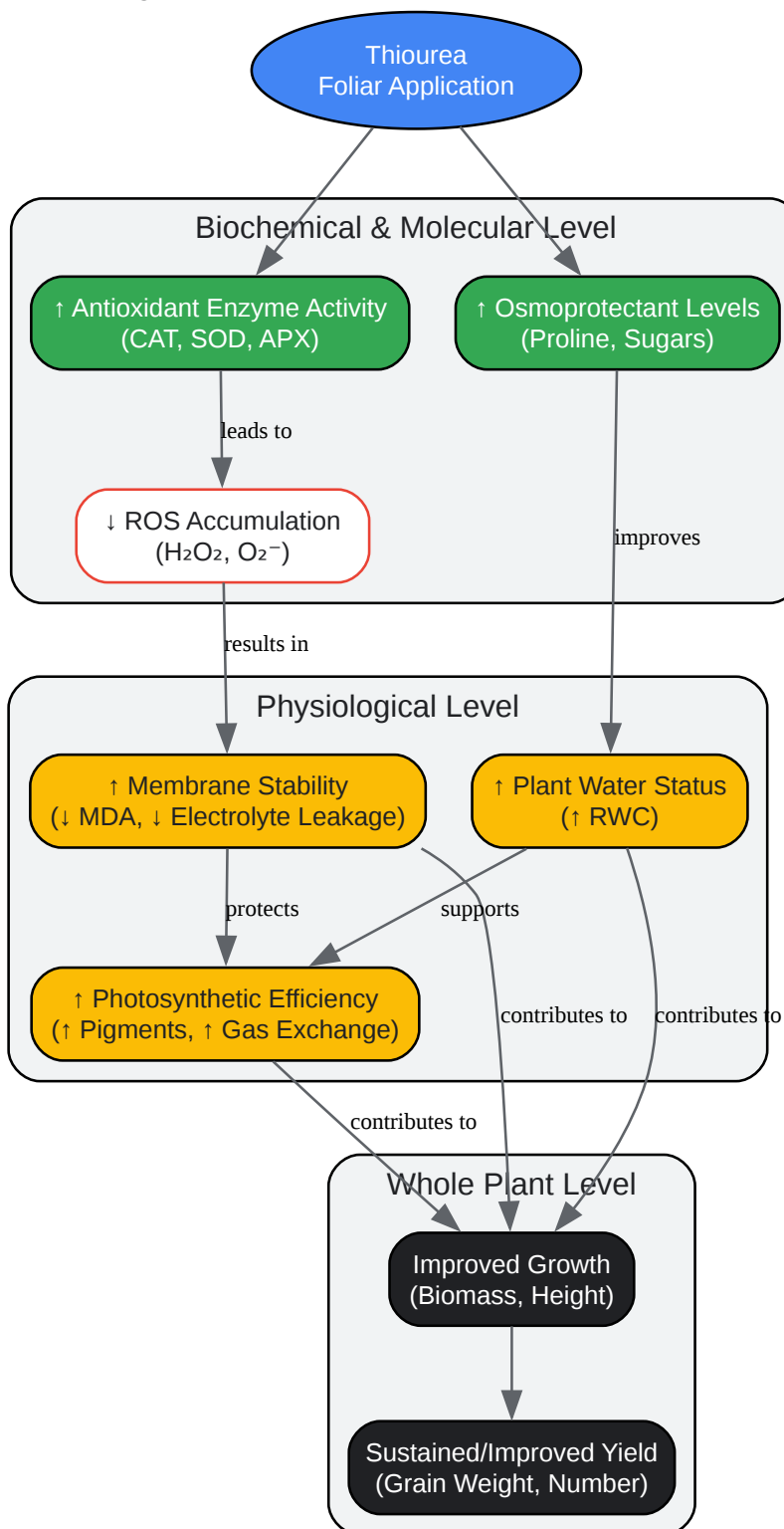
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Caption: A standard workflow for evaluating **thiourea**'s effect on crop stress tolerance.

Logical Relationships in Thiourea's Protective Action

This diagram illustrates the cause-and-effect relationships between **thiourea** application and the resulting improvements in plant health under stress.

Logical Flow of Thiourea's Protective Effects

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Caption: **Thiourea** improves biochemical responses, leading to enhanced physiological health and yield.

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